

synthesis route for m-Tolyl isocyanate

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Compound of Interest

Compound Name: *m*-Tolyl isocyanate

Cat. No.: B147536

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An In-depth Technical Guide to the Synthesis of **m-Tolyl Isocyanate**

This guide provides a comprehensive overview of the primary synthesis routes for **m-Tolyl isocyanate** (3-methylphenyl isocyanate), a key chemical intermediate in the pharmaceutical and agrochemical industries.[1] The document details both the conventional phosgenation process and modern non-phosgene alternatives, presenting experimental protocols, quantitative data, and reaction pathway diagrams for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

m-Tolyl isocyanate is a combustible, light-yellow liquid with the chemical formula $\text{CH}_3\text{C}_6\text{H}_4\text{NCO}$. [2] It is sensitive to moisture and should be stored in a cool, dry, and well-ventilated place, typically refrigerated between 2-8°C. [2][3]

Table 1: Physical and Chemical Properties of **m-Tolyl Isocyanate**

| Property | Value | Reference |
|-------------------|--|-----------|
| CAS Number | 621-29-4 | |
| Molecular Formula | C ₈ H ₇ NO | |
| Molecular Weight | 133.15 g/mol | |
| Appearance | Light yellow, clear liquid | [2] |
| Density | 1.033 g/mL at 25°C | |
| Boiling Point | 75-76°C at 12 mmHg | |
| Refractive Index | n _{20/D} 1.5305 | |
| Synonyms | 3-Methylphenyl isocyanate, Isocyanic acid m-tolyl ester | [4][5] |

Synthesis Routes

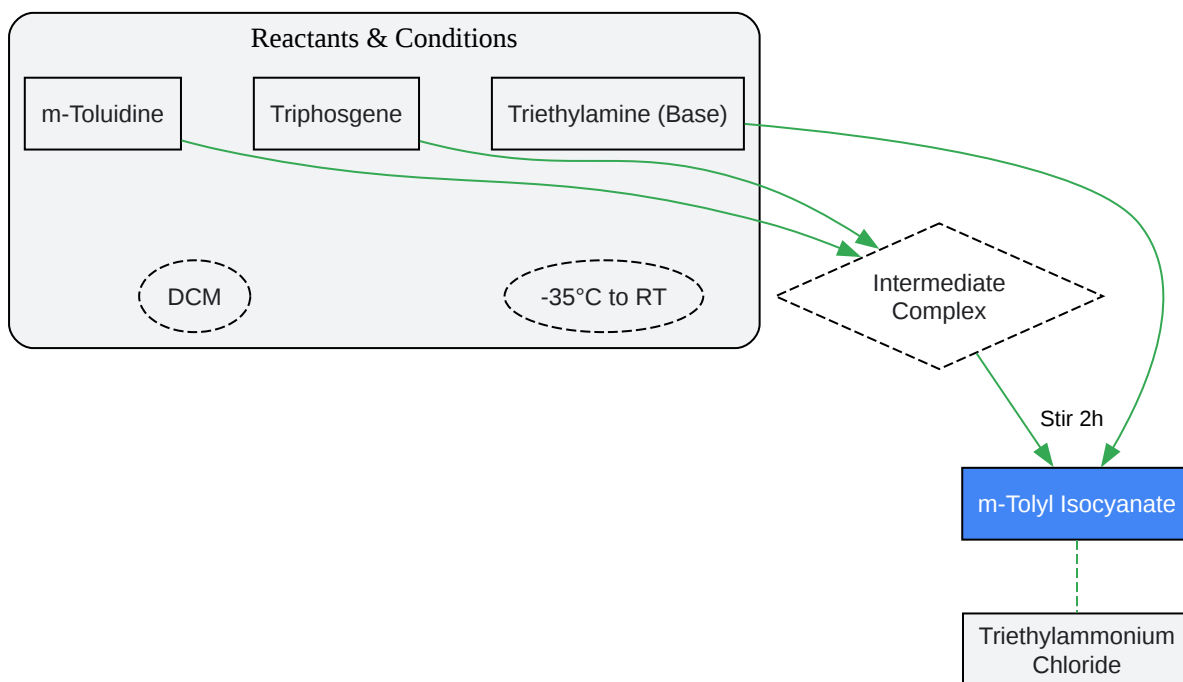
The synthesis of isocyanates is dominated by the phosgene process, though safety and environmental concerns have driven the development of several non-phosgene alternatives.[6]

Phosgenation Route

The industrial production of **m-Tolyl isocyanate**, like other aromatic isocyanates, typically involves the reaction of the corresponding primary amine (m-toluidine) with phosgene (COCl₂) in an inert solvent.[6][7][8] This process is generally carried out in two stages.

- **Carbamoyl Chloride Formation (Cold Phosgenation):** m-Toluidine reacts with phosgene at relatively low temperatures (e.g., 65-80°C for TDI production) to form m-tolylcarbamoyl chloride and hydrogen chloride. An amine hydrochloride intermediate may also form, which then reacts with more phosgene.[7][9]
- **Thermolysis to Isocyanate (Hot Phosgenation):** The reaction mixture is heated to a higher temperature (e.g., 90-200°C) to thermally decompose the carbamoyl chloride into **m-Tolyl isocyanate** and hydrogen chloride.[7][8]

Common solvents for this process include monochlorobenzene and o-dichlorobenzene.[7][9]



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